

# Thermal properties and stability of 2-Methylantracene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylantracene

Cat. No.: B165393

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An In-depth Technical Guide to the Thermal Properties and Stability of **2-Methylantracene**

## Introduction

**2-Methylantracene** is a polycyclic aromatic hydrocarbon (PAH) characterized by a methyl group substituent on the anthracene core. As a compound of interest in organic synthesis and materials science, a thorough understanding of its thermal properties and stability is crucial for its application in various fields, including the development of optoelectronic devices. This guide provides a comprehensive overview of the thermal behavior of **2-Methylantracene**, detailing its key thermal properties, stability under elevated temperatures, and the standard experimental protocols used for such characterizations.

## Thermal Properties of 2-Methylantracene

The thermal properties of **2-Methylantracene** are fundamental to its handling, purification, and application. The key quantitative data are summarized in the table below.

Property	Value
Melting Point	204-206 °C[1][2][3], 209 °C[4][5], 207 °C[6]
Boiling Point	358.25 °C (estimate)[1], 347.2 °C at 760 mmHg[7], 360 °C (sublimation)[6]
Flash Point	157.5 °C[7]

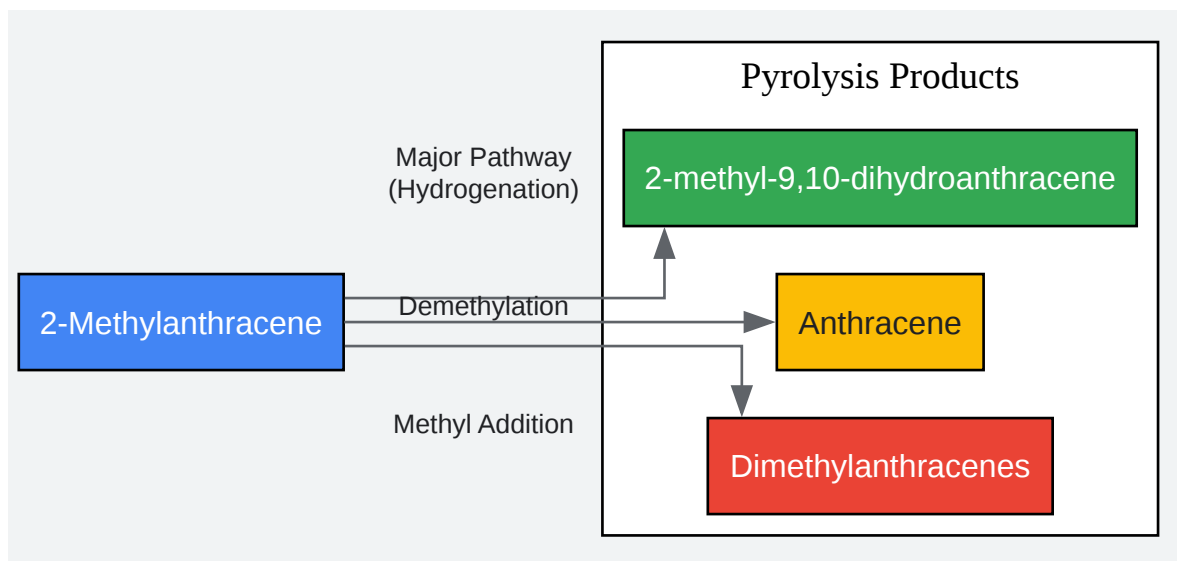
The melting point of **2-Methylanthracene** is consistently reported in the range of 204-209 °C. It is described as a beige to light yellow-brown crystalline powder.[1][8] The boiling point is estimated to be around 347-360 °C, with sublimation also being a notable behavior at higher temperatures.[6][7]

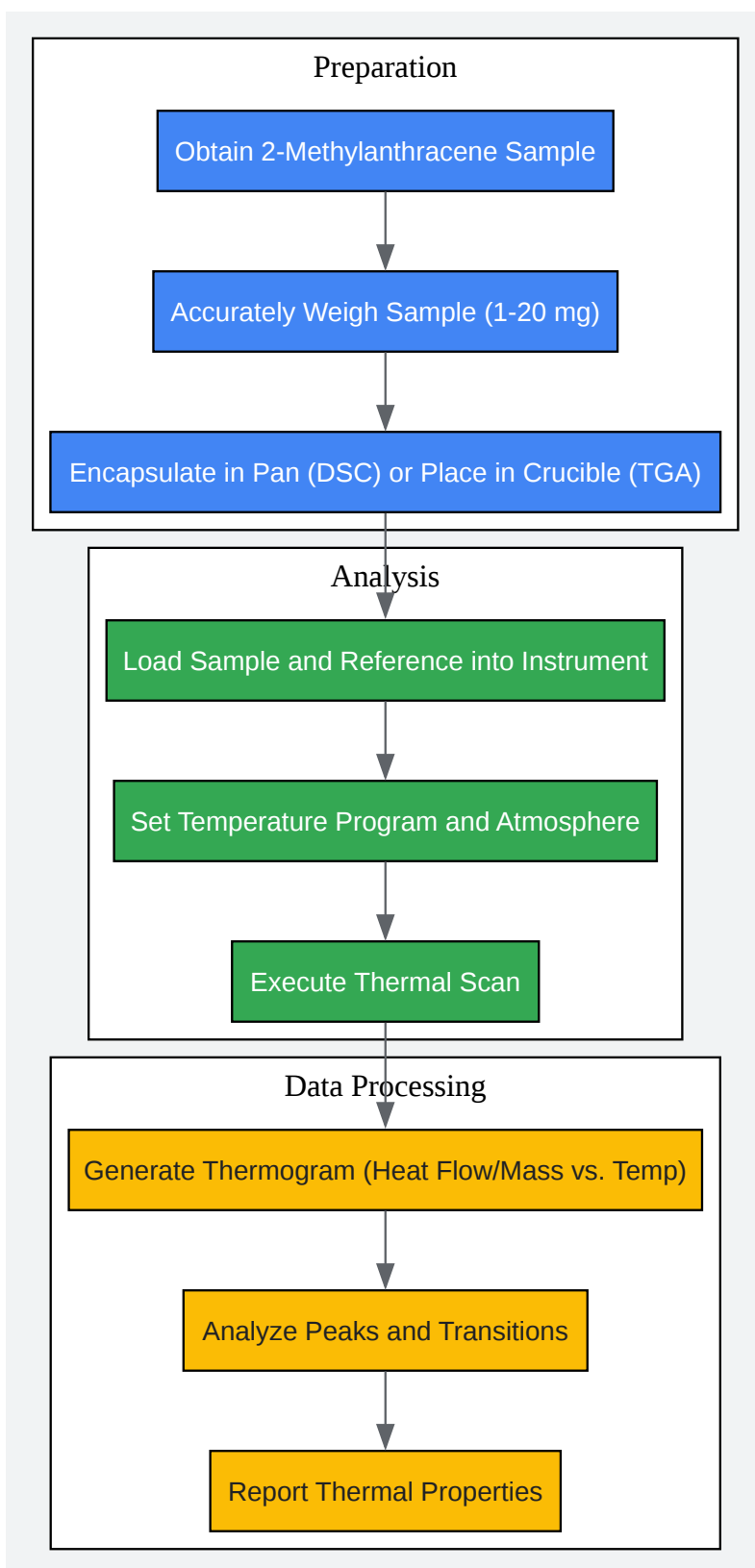
## Thermal Stability and Decomposition

**2-Methylanthracene** exhibits thermal decomposition at elevated temperatures. Pyrolysis studies conducted between 400°C and 450°C reveal three primary reaction pathways: demethylation, methyl addition, and hydrogenation.[9] At 400°C, the major product of pyrolysis is 2-methyl-9,10-dihydroanthracene, with smaller quantities of anthracene and dimethylantracenes also being formed.[9]

Furthermore, crystalline monoadducts formed between fullerene and **2-Methylanthracene** undergo thermolytic decomposition in the solid state at temperatures ranging from 180°C to 240°C.[9] This process yields the original fullerene and **2-Methylanthracene**, highlighting a reversible thermal behavior in this specific context.[9]

Reasonably anticipated hazardous decomposition products as a result of heating are not known, but as with many organic compounds, hazardous combustion products may be formed in a fire.[10]





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- To cite this document: BenchChem. [Thermal properties and stability of 2-Methylantracene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165393#thermal-properties-and-stability-of-2-methylantracene]

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